

# Truxenone Derivatives Emerge as Viable Alternatives to Fullerene Acceptors in Organic Photovoltaics

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## Compound of Interest

Compound Name: Truxenone

Cat. No.: B1584773

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A comprehensive comparison of **truxenone**-based non-fullerene acceptors and traditional fullerene acceptors like PCBM reveals the significant potential of **truxenone** derivatives to advance the field of organic solar cells. Offering tunable electronic properties, enhanced light absorption, and the potential for greater stability, these novel materials are challenging the long-standing dominance of fullerenes.

Researchers and professionals in drug development and materials science are increasingly turning their attention to non-fullerene acceptors (NFAs) to overcome the inherent limitations of fullerene derivatives such as phenyl-C61-butyric acid methyl ester (PCBM). PCBM has been a workhorse in organic photovoltaics (OPVs), but its drawbacks, including weak absorption in the visible spectrum and limited tunability of energy levels, have spurred the development of alternative acceptor materials.[1][2] **Truxenone** derivatives, a class of star-shaped molecules, have emerged as a promising NFA platform, demonstrating comparable and, in some cases, superior performance to PCBM in organic solar cells.[3][4]

## Performance Metrics: A Head-to-Head Comparison

The performance of organic solar cells is primarily evaluated by four key parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The tables below summarize the comparative performance of various **truxenone**-based acceptors against the widely used fullerene acceptor, PCBM, in different donor polymer systems.

Acceptor	Donor Polymer	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	Reference
Truxenone Derivative (2a)	SubPc	1.0	0.82	~2.0	52	[3]
PCBM	SubPc	0.8	0.95	~2.0	34	[3]
Truxenone Derivative (T3A)	SubPc	0.28	-	-	-	[1]
PCBM	SubPc	0.73	-	-	-	[1]
Truxenone Derivative (T3A)	ZnPc	0.08	-	-	-	[1]
PCBM	ZnPc	1.30	-	-	-	[1]
NFT-C10	PBDB-T	5.23	-	-	-	[5]
FTr-3PDI-Se	PBDB-T-2Cl	1.6	1.12	-	-	[5]

## Electronic Properties: Tuning the Energy Levels

A significant advantage of **truxenone** derivatives is the ability to fine-tune their frontier molecular orbital energy levels (HOMO and LUMO) through chemical modification. This allows for better energy level alignment with various donor materials, which is crucial for efficient exciton dissociation and charge transfer. In contrast, the energy levels of PCBM are relatively fixed. Several studies have shown that **truxenone** derivatives can be designed to have LUMO energy levels slightly lower than that of PCBM, indicating a stronger electron-accepting capability.[1][4]

Acceptor	HOMO (eV)	LUMO (eV)	Reference
Truxenone Derivative (2a)	-5.94	-4.07	[4]
Truxenone Derivative (2b)	-6.17	-4.08	[4]
Truxenone Adducts (T1A, T2A, T3A)	-	-3.87 to -3.88	[1]
PCBM	-5.89	-3.75	[1][4]

## Experimental Protocols

### Synthesis of Truxenone-Based Acceptors

The synthesis of **truxenone**-based acceptors typically involves a multi-step process. A common route is the Knoevenagel condensation of a **truxenone** core with an electron-withdrawing group.

Example Synthesis of a Dicyanomethylene-Functionalised **Truxenone** Derivative (Compound 2b):[4]

- Starting Material: 4,9,14-Tris(3-hexyl-2-thienyl)**truxenone** (1b).
- Reaction: To a solution of 1b (300.8 mg, 0.3406 mmol) and malononitrile (0.87 g, 13 mmol) in anhydrous chlorobenzene (30 ml) cooled to 0°C, titanium tetrachloride (0.60 ml, 5.5 mmol) and pyridine (0.60 ml, 7.4 mmol) are added.
- Reaction Conditions: The mixture is allowed to react for 30 minutes at 0°C.
- Purification: The product is purified by column chromatography (silica, hexane/dichloromethane) followed by reprecipitation from dichloromethane into methanol.
- Final Product: The title compound is obtained as a red solid.

### Fabrication of Organic Solar Cells

The fabrication of organic solar cells, whether using **truxenone** derivatives or PCBM, follows a standardized procedure involving the deposition of several layers onto a substrate.[\[6\]](#)[\[7\]](#)

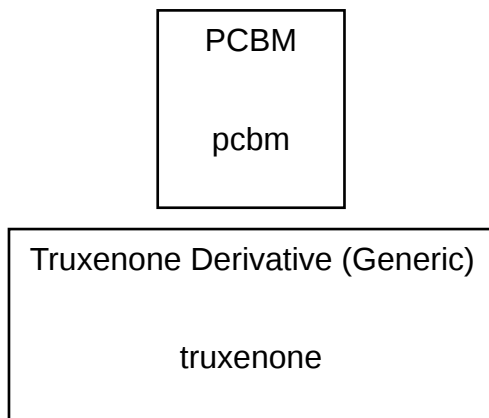
Step-by-Step Device Fabrication Protocol:[\[4\]](#)

- **Substrate Cleaning:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by sonication in detergent, deionized water, and acetone, followed by immersion in hot isopropanol.
- **Electron Transport Layer (ETL) Deposition:** For an inverted device structure, a layer of ZnO is deposited from a precursor solution and annealed.
- **Active Layer Deposition:** The **truxenone** derivative or PCBM is dissolved in a suitable solvent (e.g., chloroform) and spin-coated onto the ETL under an inert atmosphere (N<sub>2</sub>).
- **Donor Layer and Electrode Deposition:** The substrates are transferred to a thermal evaporator. The donor material (e.g., SubPc) is deposited by thermal evaporation, followed by the deposition of a Molybdenum Oxide (MoO<sub>3</sub>) hole transport layer and a silver (Ag) top electrode.
- **Characterization:** The current density-voltage (J-V) characteristics of the fabricated devices are measured under simulated AM1.5G solar radiation.

## Visualizing the Science

To better understand the processes and components involved, the following diagrams illustrate the chemical structures, device architecture, and experimental workflow.

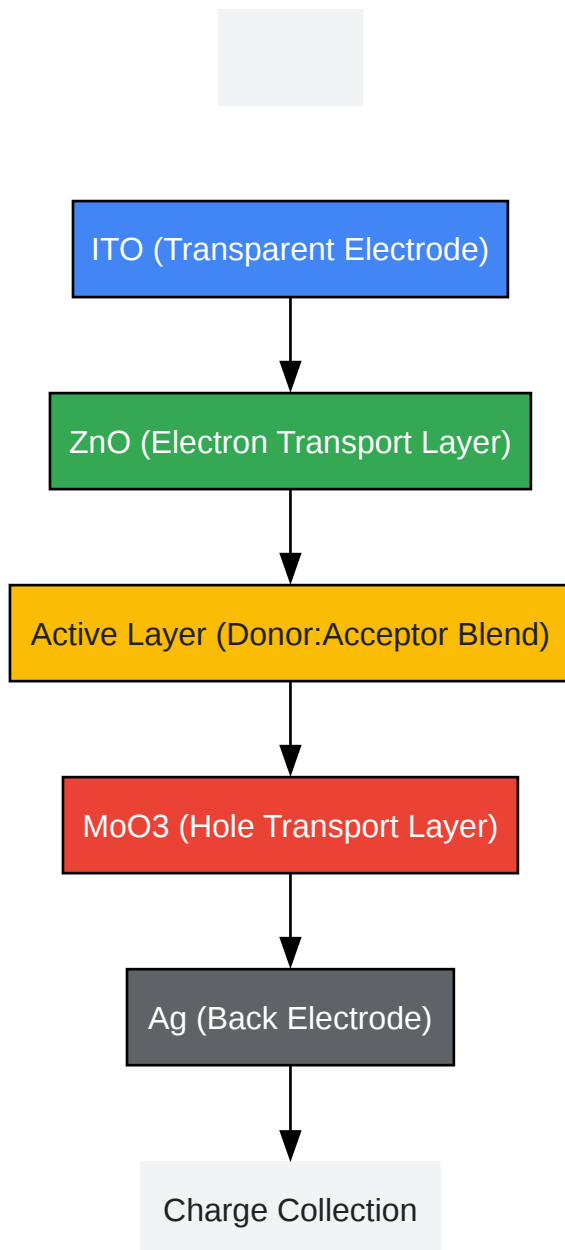
## Chemical Structures



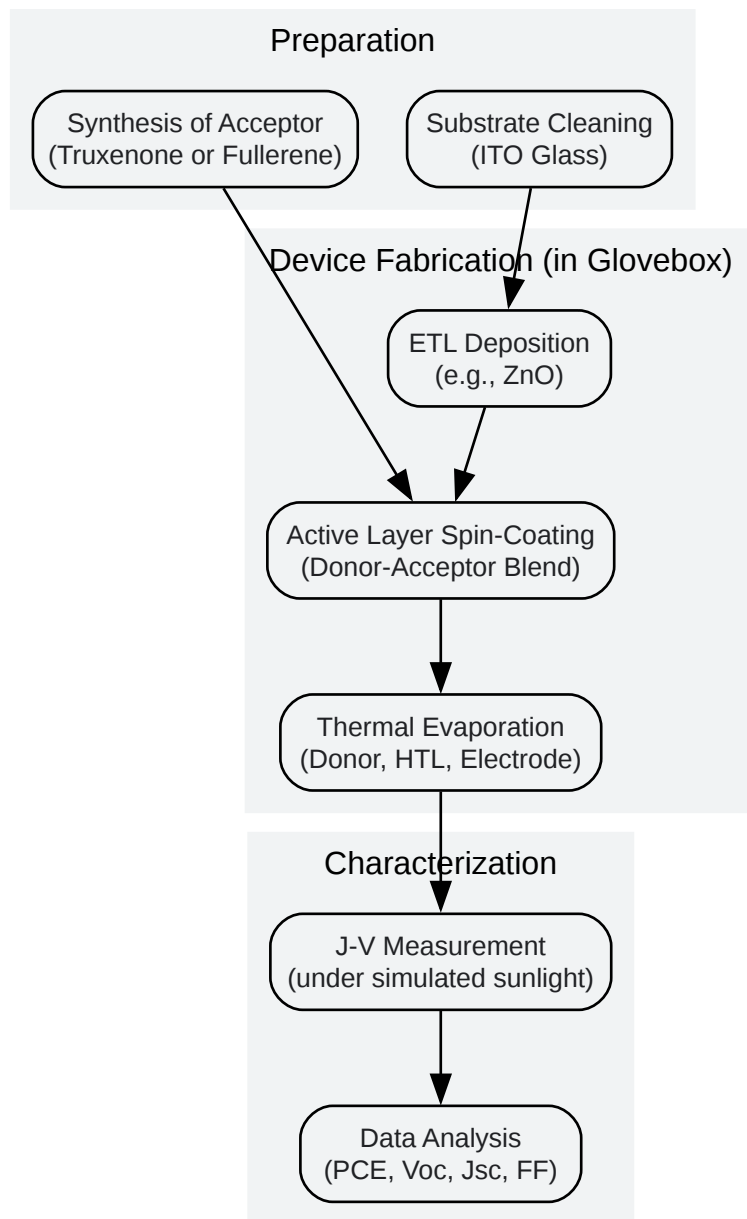
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Caption: Representative chemical structures of a **truxenone**-based acceptor and PCBM.

## Organic Solar Cell Device Architecture (Inverted Structure)



## Experimental Workflow for OSC Fabrication and Testing



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